

3-hydroxy-2,6-dimethyl-4-pyrone molecular structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4H-Pyran-4-one, 3-hydroxy-2,6-dimethyl-

CAS No.: 2298-99-9

Cat. No.: B14008867

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Structure of 3-Hydroxy-2,6-dimethyl-4-pyrone

Abstract

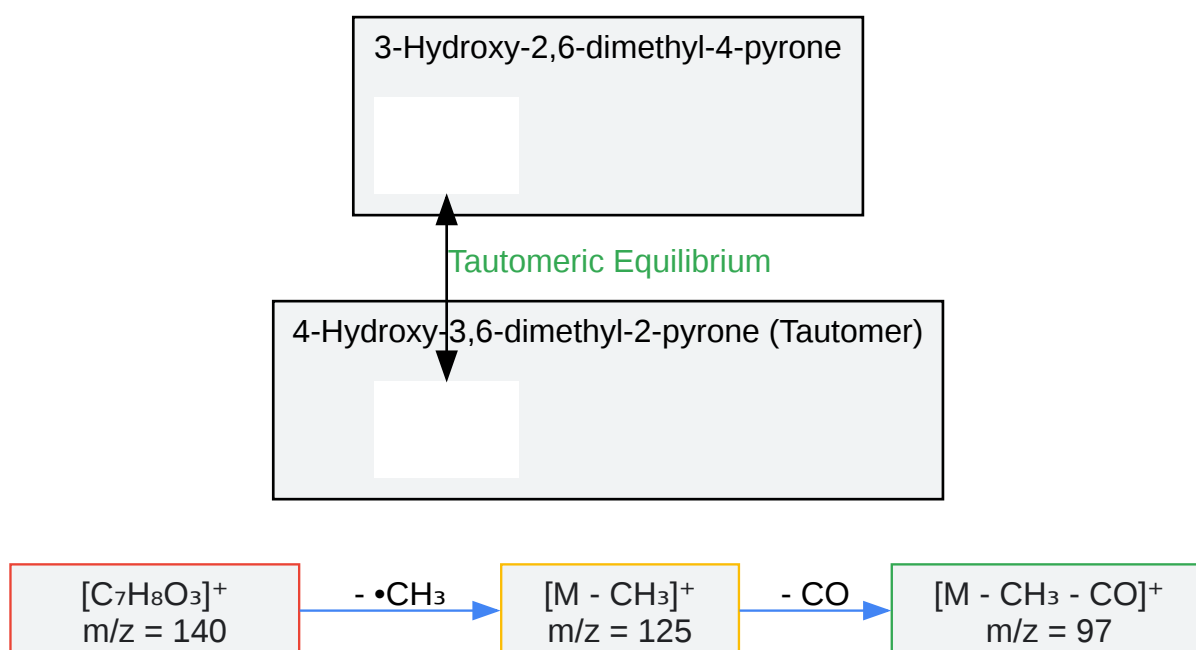
The pyrone scaffold represents a privileged structure in medicinal chemistry, forming the core of numerous natural products with diverse biological activities.[1] This technical guide provides a comprehensive analysis of the molecular structure of 3-hydroxy-2,6-dimethyl-4-pyrone (CAS: 2298-99-9), a key member of this chemical class.[2][3] Intended for researchers, scientists, and professionals in drug development, this document delves into the nuanced structural characteristics, tautomeric equilibrium, and the spectroscopic data that validate its architecture. By synthesizing foundational chemical principles with practical analytical insights, this guide serves as an authoritative resource for understanding and utilizing this versatile molecule.

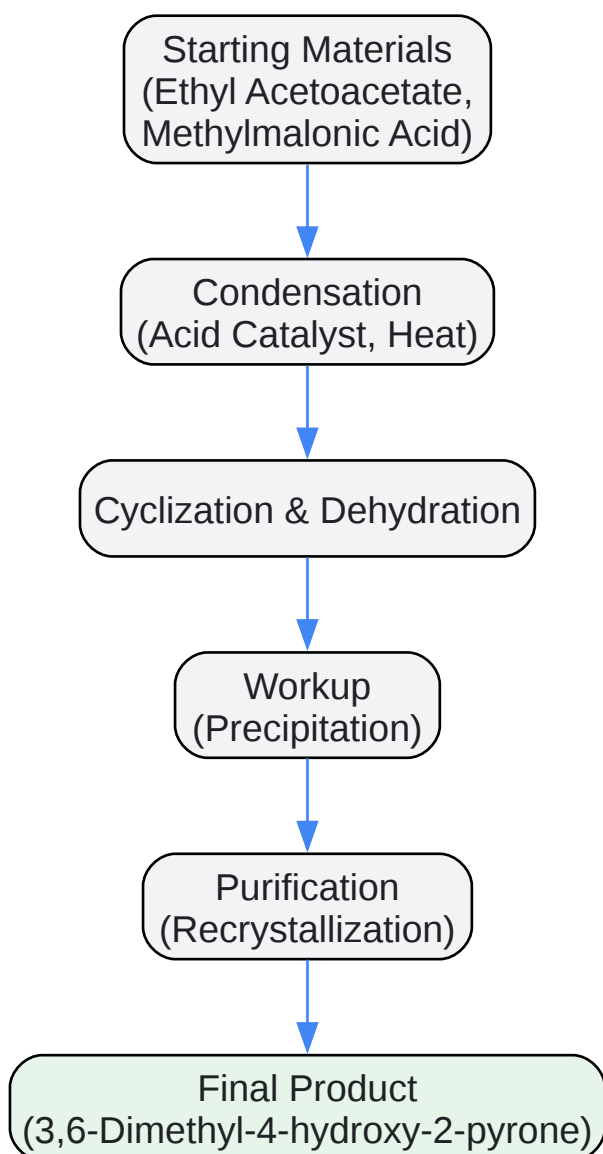
Core Molecular Architecture and Tautomerism

3-Hydroxy-2,6-dimethyl-4-pyrone, with the molecular formula $C_7H_8O_3$ and a molecular weight of 140.14 g/mol, is a derivative of 4-pyrone, a six-membered heterocyclic ring containing an oxygen atom.[2][4] The core structure features methyl groups at positions 2 and 6, a hydroxyl

group at position 3, and a ketone at position 4. This arrangement of functional groups gives rise to its chemical reactivity and biological potential.

A critical feature of this molecule's structure is its existence in a tautomeric equilibrium. It can exist as both 3-hydroxy-2,6-dimethyl-4H-pyran-4-one and its isomer, 4-hydroxy-3,6-dimethyl-2H-pyran-2-one. Studies on related hydroxy-pyrones suggest that the 4-hydroxy-2-pyrone form is often the major tautomer in solution, a preference driven by the stability afforded by a more effective electronic conjugation system.^{[5][6]} Understanding this equilibrium is paramount for predicting reactivity, designing synthetic pathways, and interpreting analytical data, as the dominant tautomer may vary with environmental conditions such as solvent polarity.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 3-hydroxy-2,6-dimethyl-4H-pyran-4-one [stenutz.eu]

- [3. CAS # 2298-99-9, 3-Hydroxy-2,6-Dimethylpyran-4-One: more information. \[chemblink.com\]](#)
- [4. 3-hydroxy-2,6-dimethyl-4H-pyran-4-one \[stenutz.eu\]](#)
- [5. elar.urfu.ru \[elar.urfu.ru\]](#)
- [6. encyclopedia.pub \[encyclopedia.pub\]](#)
- To cite this document: BenchChem. [3-hydroxy-2,6-dimethyl-4-pyrone molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14008867/docs#3-hydroxy-2-6-dimethyl-4-pyrone-molecular-structure\]](https://www.benchchem.com/product/b14008867/docs#3-hydroxy-2-6-dimethyl-4-pyrone-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check